

Technical Monograph: Mesityl-d10 Oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Mesityl-d10 oxide

CAS No.: 207456-83-5

Cat. No.: B1357191

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Deuterated Synthons and Spectroscopic Standards in Advanced Research

Executive Summary

Mesityl-d10 oxide (4-Methyl-3-penten-2-one-d10) is the fully deuterated isotopologue of mesityl oxide, an

-unsaturated ketone.^[1] With the chemical formula

and CAS number 207456-83-5, this compound serves as a critical internal standard in volatilomics (specifically oenology and food science) and a high-value intermediate in mechanistic studies involving kinetic isotope effects (KIE).

Unlike its proteo-analog, **Mesityl-d10 oxide** eliminates signal interference in mass spectrometry and NMR spectroscopy, allowing for precise quantification of trace carbonyls in complex matrices like wine and biological fluids. This guide details its physicochemical properties, synthesis from Acetone-d6, and rigorous handling protocols to maintain isotopic integrity.

Physicochemical Profile

The deuteration of mesityl oxide results in subtle but measurable shifts in physical properties due to the primary isotope effect (mass increase) and secondary isotope effects (changes in vibrational energy levels).

Table 1: Comparative Properties of Native vs. **Mesityl-d10 Oxide**

Property	Mesityl Oxide (Native)	Mesityl-d10 Oxide	Significance
Formula			Mass shift of +10 Da for MS detection.
Molar Mass	98.14 g/mol	108.20 g/mol	Distinct molecular ion () in GC-MS.
CAS Number	141-79-7	207456-83-5	Unique identifier for regulatory compliance.
Boiling Point	129.5 °C	~128–130 °C	Deuterated analogs often exhibit slightly lower boiling points due to reduced London dispersion forces.
Density	0.858 g/mL	0.946 g/mL	Higher density facilitates phase separation in extraction protocols.
Isotopic Purity	N/A	98 atom % D	Critical for minimizing "M-1" signal overlap in quantitative MS.

Synthetic Production & Mechanism

The synthesis of **Mesityl-d10 oxide** is a classic example of adapting bulk industrial chemistry (aldol condensation) to high-value isotopic labeling. The process utilizes Acetone-d6 as the starting material.^[2]

Reaction Pathway

The synthesis proceeds via a two-stage mechanism:^[3]^[4]

- Base-Catalyzed Aldol Condensation: Two molecules of Acetone-d6 condense to form Diacetone Alcohol-d12.
- Dehydration: The alcohol undergoes elimination (often catalyzed by iodine or mild acid) to yield **Mesityl-d10 oxide**.

Visualization of Synthesis

The following diagram illustrates the transformation from Acetone-d6 to **Mesityl-d10 oxide**, highlighting the conservation of the deuterium label.



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Figure 1: Synthetic pathway for **Mesityl-d10 oxide** via self-condensation of Acetone-d6.

Experimental Protocol (Adapted for Isotopic Labeling)

Objective: Synthesize 5.0 g of **Mesityl-d10 oxide**. Precursors: Acetone-d6 (99.9% D), Barium Hydroxide (cat.), Iodine (cat.).

- Condensation: In a flame-dried flask under Argon, reflux Acetone-d6 with catalytic anhydrous in a Soxhlet extractor containing 3Å molecular sieves (to remove trace water, though not strictly necessary for the first step, it drives equilibrium).

- Isolation of Intermediate: Distill unreacted Acetone-d₆ (recycle) to obtain crude Diacetone Alcohol-d₁₂.
- Dehydration: Add a crystal of Iodine () to the crude alcohol. Heat the mixture. The iodine catalyzes the elimination of .
- Purification: Fractionally distill the product. Collect the fraction boiling at 128–130 °C.
 - Critical Control: Ensure all glassware is silanized or strictly anhydrous to prevent H/D exchange with atmospheric moisture on glass surfaces.

Applications in Research

Mesityl-d₁₀ oxide is not merely a solvent; it is a precision tool in analytical chemistry and organic synthesis.

Volatilomics & Oenology (Internal Standard)

In the analysis of wine and food aroma profiles, carbonyls (aldehydes and ketones) are key odorants. **Mesityl-d₁₀ oxide** is used as a Stable Isotope Dilution Assay (SIDA) standard.

- Method: HS-SPME-GC-MS/MS (Headspace Solid-Phase Microextraction Gas Chromatography Tandem Mass Spectrometry).
- Advantage: It co-elutes or elutes in close proximity to target carbonyls but is spectrally distinct (+10 Da mass shift). This compensates for matrix effects (e.g., ethanol content variations in wine) that suppress ionization.

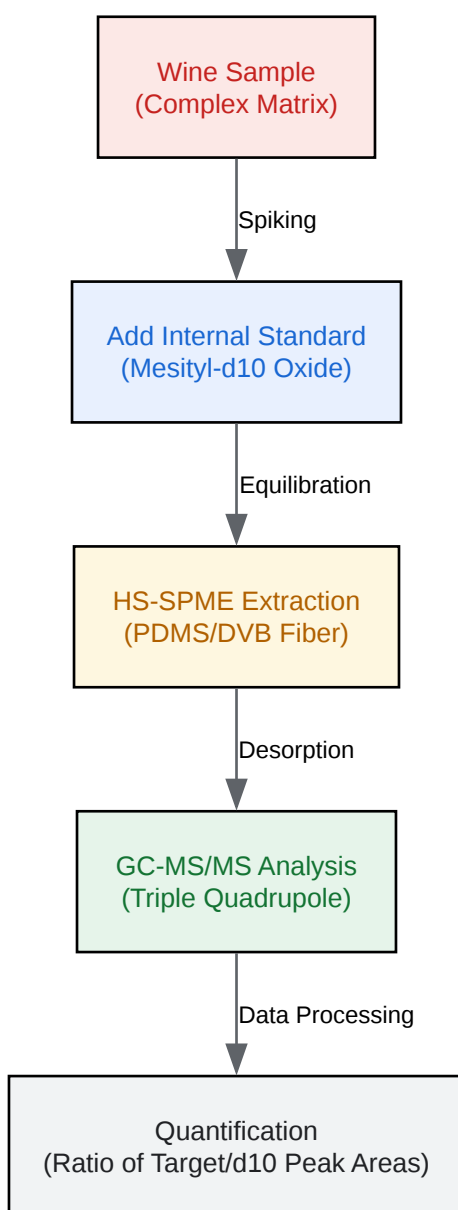
Mechanistic Probes (Singlet Oxygen Ene Reactions)

Researchers utilize **Mesityl-d₁₀ oxide** as a precursor to synthesize deuterated allylic alcohols. [1] These are employed to study the stereochemistry and kinetics of ene reactions with singlet oxygen ().

- Logic: By comparing the reaction rates of the proteo- vs. deuterio-analogs, scientists calculate Kinetic Isotope Effects (KIE), revealing whether C-H bond breaking is the rate-determining step.

Analytical Workflow Visualization

The following diagram depicts the workflow for using **Mesityl-d10 oxide** in wine analysis.



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Figure 2: Analytical workflow for quantifying odor-active carbonyls using **Mesityl-d10 oxide** as an internal standard.

Handling, Stability & Safety

As a deuterated enone, **Mesityl-d10 oxide** requires specific handling to preserve its isotopic purity and chemical stability.

Isotopic Integrity (H/D Exchange)

- Risk: The -protons (adjacent to the carbonyl) are acidic. Exposure to protic solvents (water, alcohols) with trace base or acid can lead to H/D exchange, eroding the "d10" status to "d9" or lower.
- Protocol: Store under inert atmosphere (Argon/Nitrogen) in septum-sealed vials. Avoid exposure to atmospheric moisture.

Chemical Stability

- Polymerization: Like its non-deuterated counterpart, it can polymerize upon long-term storage or exposure to light.
- Peroxide Formation: As an unsaturated ketone, it has a potential for autoxidation.
- Storage: Keep at 2–8 °C, protected from light. Re-test isotopic purity (NMR) annually.

Safety Profile

- Hazards: Flammable liquid and vapor.[4] Harmful if swallowed or inhaled.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Disposal: Segregate as halogen-free organic solvent waste (unless mixed with other reagents).

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- To cite this document: BenchChem. [Technical Monograph: Mesityl-d10 Oxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1357191/docs#technical-monograph-mesityl-d10-oxide>]

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